

Safeguarding Your Research: A Comprehensive Guide to Handling Fmoc-2-Nal-OH

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Compound of Interest

Compound Name: Fmoc-2-Nal-OH

Cat. No.: B557938

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For researchers, scientists, and professionals in the field of drug development, the safe and efficient handling of chemical reagents is paramount to both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for the use of **Fmoc-2-Nal-OH**, a key building block in peptide synthesis. Adherence to these protocols is crucial for establishing a secure laboratory environment and ensuring reliable research results.

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) for **Fmoc-2-Nal-OH** state no known hazards, others indicate potential risks if the compound is inhaled, ingested, or comes into contact with skin.^[1] It may also cause skin and eye irritation.^[1] Therefore, a cautious approach and the consistent use of appropriate personal protective equipment are strongly recommended.

Recommended Personal Protective Equipment (PPE):

- Respiratory Protection: A dust respirator, such as a type N95 (US), is essential to prevent inhalation of the powder.^{[1][2]}
- Eye Protection: Chemical splash goggles are mandatory to protect the eyes from dust particles.^[1]

- Hand Protection: Chemical-resistant gloves should be worn at all times when handling the compound.[\[1\]](#)[\[2\]](#)
- Skin and Body Protection: A full laboratory suit or coat, along with boots, should be worn to prevent skin contact.[\[1\]](#)

Quantitative Data Summary

For quick reference, the key quantitative data for **Fmoc-2-Nal-OH** are summarized in the table below.

Property	Value
CAS Number	112883-43-9 [1] [2] [3]
Molecular Formula	C ₂₈ H ₂₃ NO ₄ [1] [2] [3]
Molecular Weight	437.49 g/mol [2] [3]
Appearance	White to light yellow powder or crystals
Storage Temperature	2-8°C [2]
Storage Class	11 - Combustible Solids [2]

Operational and Disposal Plans: A Step-by-Step Guide

The following protocols provide a clear, procedural framework for the safe handling and disposal of **Fmoc-2-Nal-OH**, from initial receipt to final waste management.

Experimental Protocols: Safe Handling and Disposal

1. Receiving and Storage:

- Upon receipt, carefully inspect the container for any signs of damage.
- Store the container in a designated, well-ventilated area, refrigerated at 2-8°C.[\[2\]](#)
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[1\]](#)

2. Handling and Use:

- All handling of solid **Fmoc-2-Nal-OH** should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Avoid generating dust. Use appropriate tools for transferring the solid.[\[1\]](#)
- Keep the compound away from heat and sources of ignition.[\[1\]](#)

3. Spill Management:

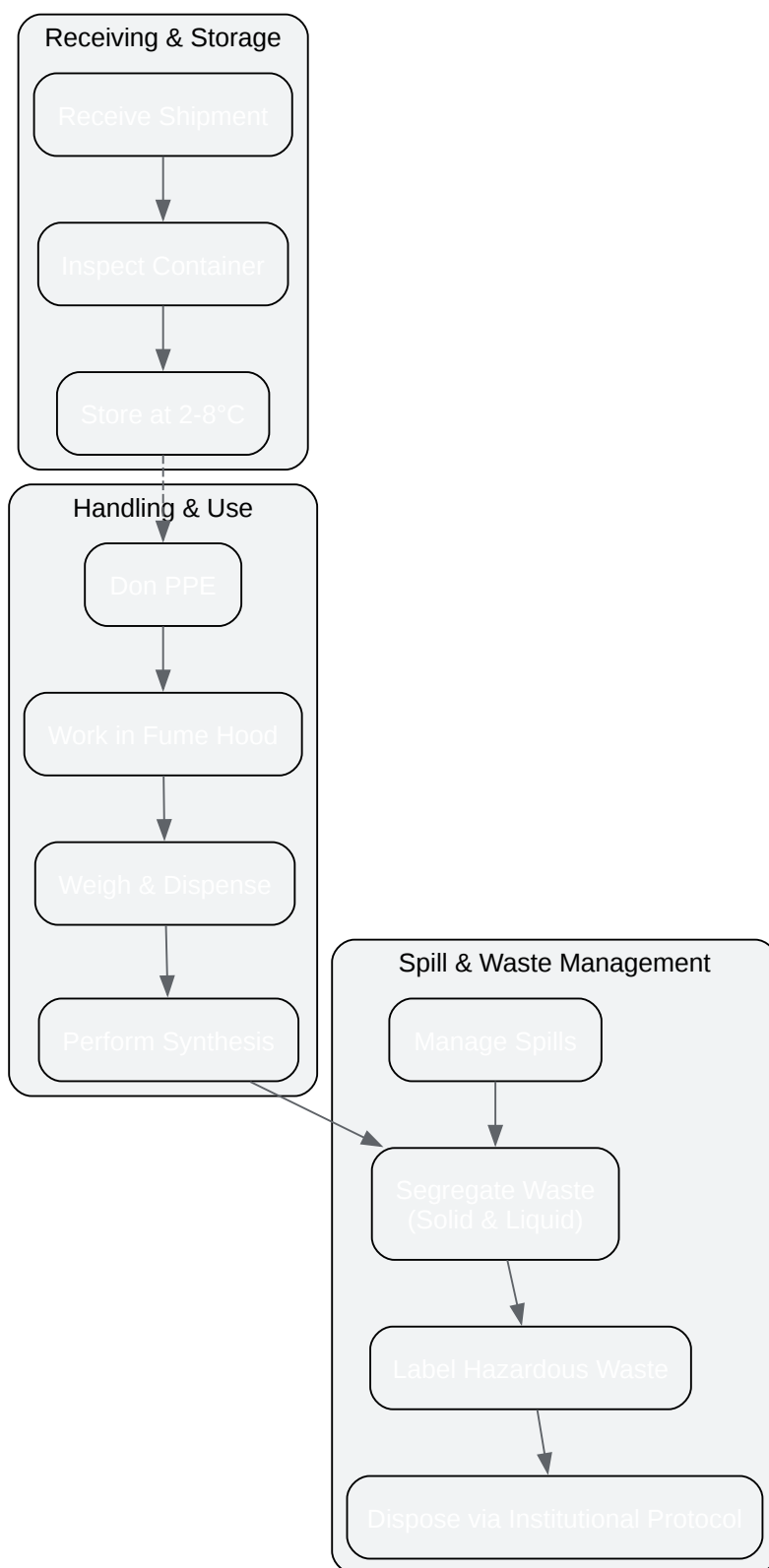
- Small Spills: Use appropriate tools to carefully scoop the spilled material into a designated waste disposal container.[\[1\]](#)
- Large Spills: Use a shovel to place the spilled material into a suitable, labeled waste container.[\[1\]](#)
- In the event of a large spill, a self-contained breathing apparatus may be necessary to avoid inhalation.[\[1\]](#)

4. Disposal:

- Unused Solid: Unused or expired solid **Fmoc-2-Nal-OH** should be disposed of in a designated, sealed, and clearly labeled hazardous waste container.
- Synthesis Waste: Waste generated during solid-phase peptide synthesis (SPPS), including solvents (e.g., DMF, DCM), piperidine solutions for Fmoc deprotection, and cleavage cocktails (e.g., containing trifluoroacetic acid - TFA), must be treated as hazardous waste.[\[4\]](#)
- Collect all liquid waste in a properly labeled hazardous waste container, specifying the chemical constituents.[\[4\]](#)
- The byproducts of Fmoc group removal, such as dibenzofulvene, are considered hazardous and must be disposed of accordingly.[\[4\]](#)
- All waste disposal must be conducted in accordance with federal, state, and local environmental control regulations.[\[1\]](#)

Mandatory Visualization: Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **Fmoc-2-Nal-OH**, from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling and disposal of **Fmoc-2-Nal-OH**.

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